

Norgestrel-d5 handling and storage conditions

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Compound Focus: Norgestrel-d5

Cat. No.: S1817803

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Handling and Storage Specifications

The table below summarizes the key handling and storage information for **Norgestrel-d5** from the available safety data and product specifications.

Aspect	Specification / Recommendation
Recommended Storage	Refrigerator at 2-8°C [1]; -20°C for powder [2]
Appearance	White solid [1]
Handling Precautions	Avoid inhalation, contact with eyes/skin, and dust formation [2]. Use with adequate ventilation and appropriate personal protective equipment (PPE) [2].
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, impervious clothing [2].
Other Hazards	Classified as not a hazardous substance per its Safety Data Sheet [2].

Primary Applications and Experimental Role

Norgestrel-d5 is a deuterium-labeled stable isotope of Norgestrel. Its main application in research is serving as an **internal standard** in quantitative analytical techniques [3] [4] [5].

- **Function:** It is used to improve the accuracy and reproducibility of measurements in methods like **LC-MS/MS** (Liquid Chromatography with Tandem Mass Spectrometry) and **GC-MS** (Gas Chromatography-Mass Spectrometry) [3] [6]. By adding a known quantity of **Norgestrel-d5** to a sample at the beginning of analysis, scientists can account for and correct losses that occur during sample preparation and analysis.
- **Context in Protocols:** As evidenced in a drug interaction study, **norgestrel-(ethyl-d5)** was specifically used as the internal standard material for quantifying norgestrel and its metabolites in human plasma via a validated LC-MS/MS method [6].

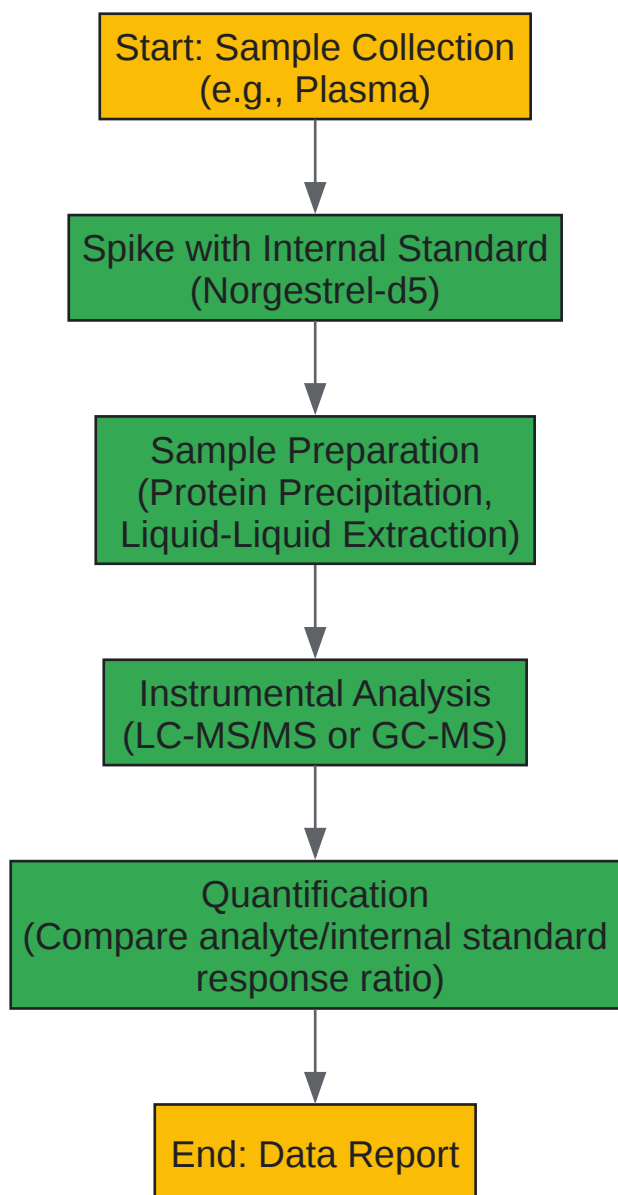
Safety and Disposal

While **Norgestrel-d5** itself may not be classified as hazardous, general laboratory safety practices should always be followed.

- **General Safety:** Wash thoroughly after handling. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation [4].
- **First Aid:** In case of skin contact, rinse thoroughly with water. In case of eye contact, flush immediately with water for several minutes. Seek medical attention [2].
- **Spill Management:** Absorb spills with a suitable liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment with alcohol. Prevent the material from entering drains [2].
- **Waste Disposal:** Waste should be disposed of in accordance with local, state, and federal regulations [2].

Experimental Workflow for Quantitative Analysis

The flowchart below outlines a general experimental workflow for using **Norgestrel-d5** as an internal standard in bioanalysis, reflecting common practices in the field [3] [6].



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General workflow for using **Norgestrel-d5** as an internal standard in bioanalysis.

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References

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